

comparing commercial sources of Oleoyl Coenzyme A triammonium

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Compound of Interest

Compound Name: *Oleoyl Coenzyme A triammonium*

Cat. No.: *B15552800*

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A Researcher's Guide to Commercial Oleoyl Coenzyme A

For researchers in lipidomics, metabolic studies, and drug development, the quality and consistency of reagents are paramount. Oleoyl Coenzyme A (Oleoyl-CoA), a central molecule in fatty acid metabolism, is available from several commercial sources. This guide provides a comparative overview of **Oleoyl Coenzyme A triammonium** and its alternative salt forms from leading suppliers, supported by publicly available data to aid in purchasing decisions.

Product Comparison

A summary of the key specifications for Oleoyl Coenzyme A products from prominent suppliers is presented below. It is important to note that the available products differ in their salt form (triammonium, lithium, or sodium salt), which may be a consideration for specific experimental setups.

Feature	MedChemExpress	Avanti Polar Lipids	Sigma-Aldrich	Cayman Chemical
Product Name	Oleoyl Coenzyme A triammonium	18:1 (n9) Coenzyme A (ammonium salt)	Oleoyl coenzyme A lithium salt	Oleoyl-Coenzyme A (sodium salt)
Salt Form	Triammonium	Ammonium	Lithium	Sodium
CAS Number	799812-89-8[1]	799812-89-8[1]	188824-37-5[2]	Not explicitly provided
Molecular Weight	1083.07[1]	1083.07[1]	1031.98[2]	1055.0[3][4]
Purity Specification	≥98.0%	>99%[1]	≥90%[2][5]	≥70%[3][4]
Analytical Method	Information not available	TLC[1]	HPLC[2][5]	Information not available
Physical Form	Solid	Powder[1]	Powder[2]	Crystalline Solid
Storage Temperature	-20°C	-20°C[1]	-20°C[2][5]	-20°C
Solubility	10 mM in DMSO	Soluble in water, methanol:water[6]	H ₂ O: 50 mg/mL[2]	Water: 10 mg/mL[4]

Experimental Protocols

Detailed, proprietary quality control protocols are not typically disclosed by suppliers. However, a representative method for the analysis of long-chain fatty acyl-CoAs, including Oleoyl-CoA, involves Ultra-High-Performance Liquid Chromatography coupled with Mass Spectrometry (UHPLC-MS). Below is a generalized protocol based on established methodologies in the field.

Objective: To determine the purity of Oleoyl Coenzyme A by UHPLC-MS.

Materials:

- Oleoyl Coenzyme A sample

- Water, LC-MS grade
- Acetonitrile, LC-MS grade
- Formic acid, LC-MS grade
- UHPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap)
- C18 reversed-phase UHPLC column (e.g., 1.7 μm particle size, 2.1 x 100 mm)

Procedure:

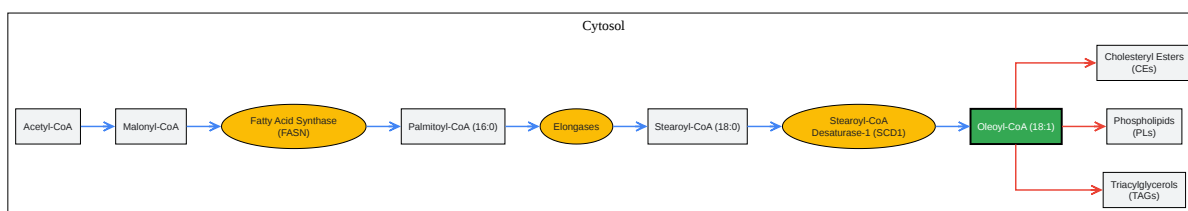
- Sample Preparation:
 - Prepare a stock solution of Oleoyl Coenzyme A in a suitable solvent (e.g., 75% acetonitrile with 25% water) to a concentration of 1 mg/mL.
 - Further dilute the stock solution with the initial mobile phase composition to a final concentration suitable for injection (e.g., 1-10 $\mu\text{g/mL}$).
- UHPLC Conditions:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 10 minutes.
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40°C
 - Injection Volume: 2 μL
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI+)
 - Mass Range: m/z 200-1500

- Capillary Voltage: 3.5 kV
- Source Temperature: 120°C
- Desolvation Temperature: 350°C
- Data Acquisition: Full scan mode to detect the molecular ion of Oleoyl-CoA and potential impurities.
- Data Analysis:
 - Integrate the peak area of the Oleoyl-CoA molecular ion.
 - Calculate purity by dividing the peak area of Oleoyl-CoA by the total area of all detected peaks.

Visualizations

Oleoyl-CoA in Lipid Biosynthesis

Oleoyl-CoA is a pivotal intermediate in the synthesis of various lipid species. The following diagram illustrates its position in the fatty acid synthesis pathway.

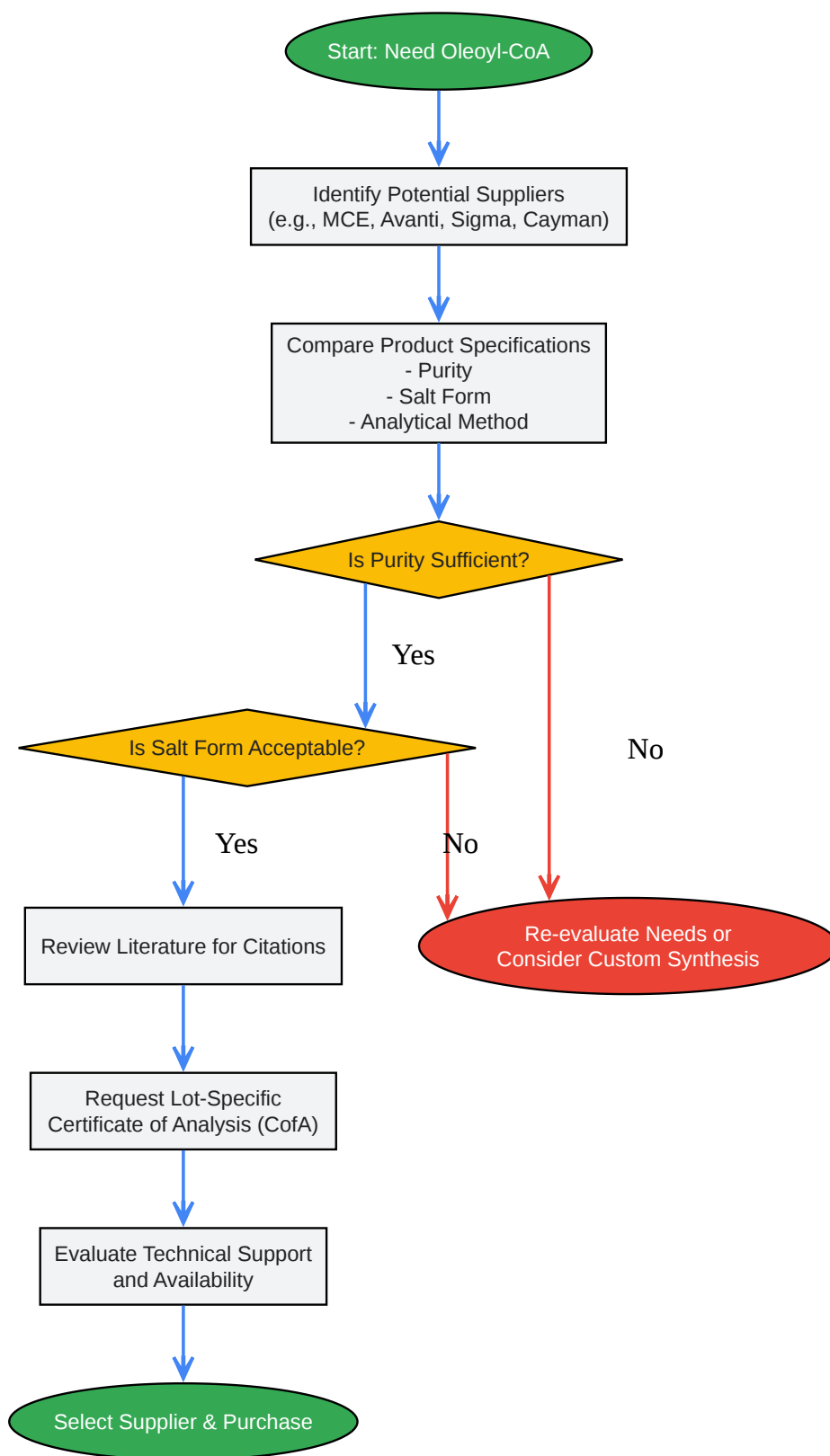


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Caption: Role of Oleoyl-CoA in lipid biosynthesis.

Workflow for Supplier Selection

Choosing the right supplier for a critical reagent like Oleoyl-CoA involves several considerations beyond just the initial price. The following workflow provides a logical approach to making an informed decision.



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